

3-(Trifluoromethyl)benzamide chemical structure and IUPAC name

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Compound of Interest

Compound Name: 3-(Trifluoromethyl)benzamide

Cat. No.: B157546

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A Technical Guide to 3-(Trifluoromethyl)benzamide

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **3-(Trifluoromethyl)benzamide**, a key chemical intermediate in the development of various pharmaceutical agents. This document outlines its chemical structure, IUPAC nomenclature, physicochemical properties, and a detailed experimental protocol for its synthesis.

Chemical Structure and IUPAC Name

3-(Trifluoromethyl)benzamide is an aromatic amide. Its structure consists of a benzene ring substituted with a trifluoromethyl group (-CF₃) at the meta-position (position 3) and a primary carboxamide group (-CONH₂) at position 1.

- IUPAC Name: **3-(Trifluoromethyl)benzamide**
- Chemical Formula: C₈H₆F₃NO
- SMILES: NC(=O)c1cccc(c1)C(F)(F)F
- InChI Key: XBGXGCOLWCMVOI-UHFFFAOYSA-N

Physicochemical Properties

The quantitative physicochemical properties of **3-(Trifluoromethyl)benzamide** are summarized in the table below, providing a valuable resource for experimental design and computational modeling.

Property	Value	Source
Molecular Weight	189.13 g/mol	
Melting Point	124-127 °C	
Boiling Point	241.3 ± 40.0 °C (at 760 Torr)	
Density	1.335 ± 0.06 g/cm³ (at 20 °C)	
CAS Number	1801-10-1	
pKa	15.31 ± 0.50 (Predicted)	
Appearance	White to off-white solid	

Synthesis of **3-(Trifluoromethyl)benzamide**

3-(Trifluoromethyl)benzamide can be synthesized through various methods. A common and effective laboratory-scale preparation involves the amidation of 3-(trifluoromethyl)benzoyl chloride with ammonia. Another established method is the palladium-catalyzed aminocarbonylation of 1-bromo-3-trifluoromethylbenzene using formamide as the amide source.

Experimental Protocol: Amidation of **3-(Trifluoromethyl)benzoyl Chloride**

This protocol details the synthesis of **3-(Trifluoromethyl)benzamide** from its corresponding acyl chloride. This method is analogous to the preparation of similar benzamides and is highly effective.

Materials:

- 3-(Trifluoromethyl)benzoyl chloride

- Concentrated ammonium hydroxide (28-30%)
- Deionized water
- Ice bath
- Stirring apparatus
- Filtration apparatus (Büchner funnel)

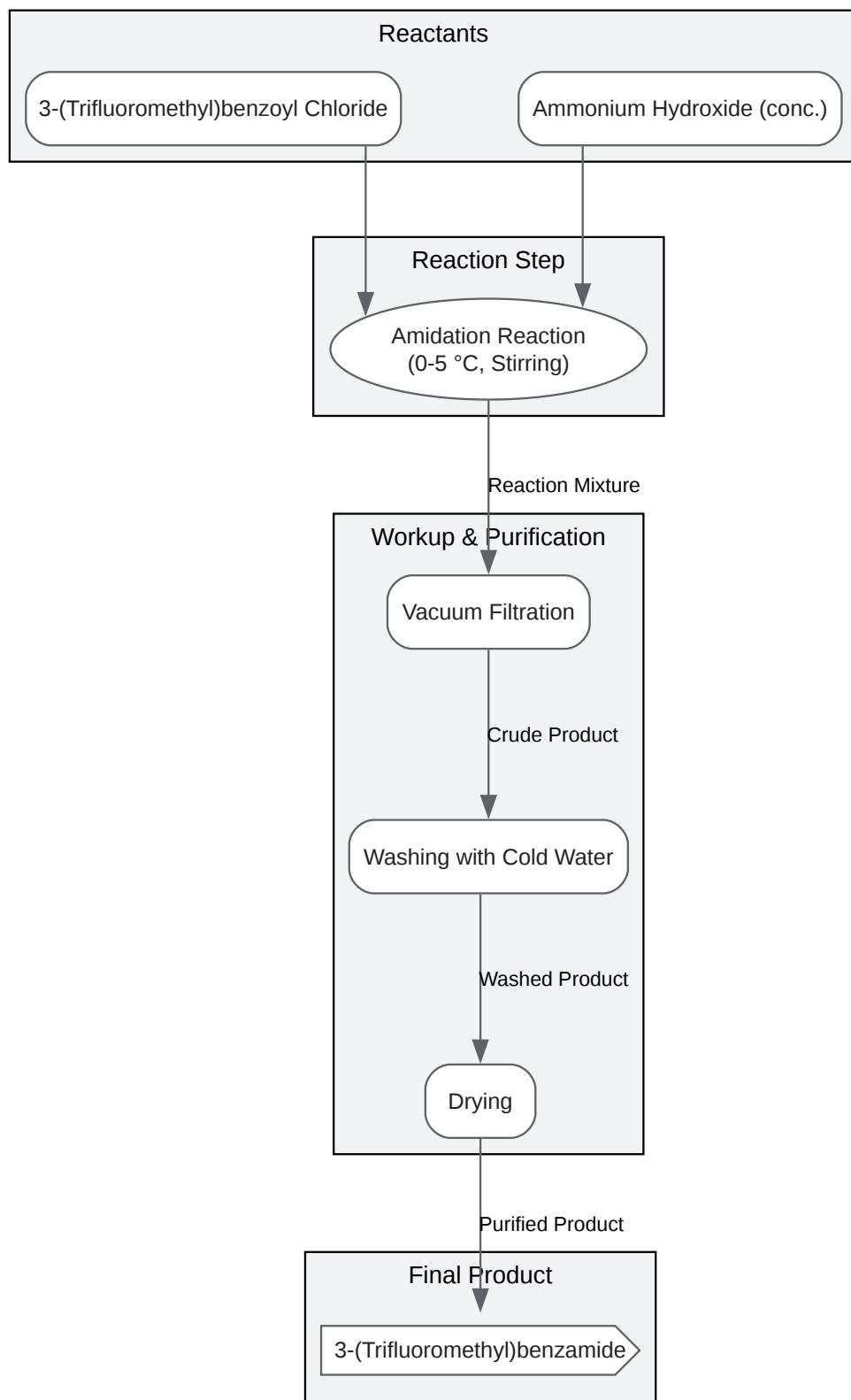
Procedure:

- In a reaction vessel equipped with a magnetic stirrer, place 3-(trifluoromethyl)benzoyl chloride.
- Cool the vessel in an ice bath to 0-5 °C.
- While stirring vigorously, slowly add an excess of cold, concentrated ammonium hydroxide to the cooled acyl chloride. A white precipitate of **3-(Trifluoromethyl)benzamide** will form immediately.
- Continue stirring the mixture in the ice bath for an additional 30 minutes to ensure the completion of the reaction.
- Collect the solid product by vacuum filtration using a Büchner funnel.
- Wash the collected solid with several portions of cold deionized water to remove any unreacted starting materials and ammonium salts.
- Dry the purified product under vacuum or by air drying to obtain **3-(Trifluoromethyl)benzamide** as a white to off-white solid.

Safety Precautions: 3-(Trifluoromethyl)benzoyl chloride is corrosive and lachrymatory. This procedure should be performed in a well-ventilated fume hood with appropriate personal protective equipment, including gloves and safety goggles. The reaction with ammonia is exothermic and should be controlled by slow addition and cooling.

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **3-(Trifluoromethyl)benzamide** from 3-(Trifluoromethyl)benzoyl chloride.

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Caption: Synthesis workflow for **3-(Trifluoromethyl)benzamide**.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com